An In-depth Technical Guide to the Predicted Spectroscopic Data of 4-Methoxyazepane

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Compound of Interest

Compound Name:	*4-Methoxyazepane*
CAS No.:	*1071594-49-4*
Cat. No.:	*B1368403*

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Introduction

4-Methoxyazepane is a saturated seven-membered heterocyclic compound containing a nitrogen atom and a methoxy group at the 4-position. As a substituted azepane, it holds potential interest in medicinal chemistry and drug discovery due to the prevalence of the azepane scaffold in bioactive molecules. A thorough understanding of its spectroscopic characteristics is paramount for its unambiguous identification, purity assessment, and structural elucidation in various research and development settings.

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **4-Methoxyazepane**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As direct experimental data for this specific molecule is not readily available in the public domain, this guide synthesizes predictive data based on established spectroscopic principles and analysis of structurally analogous compounds. The insights provided herein are intended to serve as a valuable reference for researchers working with or anticipating the synthesis of **4-Methoxyazepane**.

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Molecular Structure of 4-Methoxyazepane

To facilitate the interpretation of the predicted spectroscopic data, the structure of **4-Methoxyazepane** with atom numbering is presented below.

Caption: Structure of **4-Methoxyazepane** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **4-Methoxyazepane** are detailed below. These predictions are based on the analysis of spectral data for azepane, methoxycyclohexane, and other substituted cyclic amines.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum of **4-Methoxyazepane** is expected to exhibit distinct signals for the protons on the azepane ring and the methoxy group. The chemical shifts are influenced by the electronegativity of the adjacent nitrogen and oxygen atoms.

Proton(s)	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
NH	1.5 - 2.5	Broad singlet	-
H4	3.2 - 3.6	Multiplet	-
OCH_3	3.2 - 3.4	Singlet	-
H2, H7 (eq)	2.8 - 3.1	Multiplet	-
H2, H7 (ax)	2.4 - 2.7	Multiplet	-
H3, H5 (eq)	1.8 - 2.1	Multiplet	-
H3, H5 (ax)	1.4 - 1.7	Multiplet	-
H6 (eq)	1.6 - 1.9	Multiplet	-
H6 (ax)	1.2 - 1.5	Multiplet	-

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Interpretation and Rationale:

- NH Proton: The proton on the nitrogen is expected to be a broad singlet in the range of 1.5-2.5 ppm. The broadness is due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange.
- H4 Proton: The proton at the C4 position, being attached to the carbon bearing the electronegative methoxy group, will be the most downfield of the ring protons, predicted to be in the 3.2-3.6 ppm region.
- Methoxy Protons (OCH_3): The three protons of the methoxy group are chemically equivalent and will appear as a sharp singlet, a characteristic signal for methoxy groups, in the range of 3.2-3.4 ppm.[1]
- Protons on C2 and C7: The protons on the carbons adjacent to the nitrogen (C2 and C7) will be deshielded and are expected to resonate between 2.4 and 3.1 ppm. Due to the conformational flexibility of the seven-membered ring, the axial and equatorial protons will likely have different chemical shifts.
- Protons on C3 and C5: The protons on the carbons adjacent to the methoxy-substituted carbon (C3 and C5) will also experience some deshielding, with predicted shifts between 1.4 and 2.1 ppm.
- Protons on C6: The protons on C6 are the most shielded in the ring and are expected to appear at the most upfield region, between 1.2 and 1.9 ppm.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the number of non-equivalent carbons and their chemical environments.

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Carbon(s)	Predicted Chemical Shift (δ, ppm)
C4	75 - 80
OCH_3	55 - 60
C2, C7	48 - 53
C3, C5	35 - 40
C6	25 - 30

Interpretation and Rationale:

- C4 Carbon: The carbon atom bonded to the electronegative oxygen of the methoxy group (C4) will be the most deshielded carbon of the azepane ring, with a predicted chemical shift in the 75-80 ppm range.
- Methoxy Carbon (OCH_3): The carbon of the methoxy group typically appears in the 55-60 ppm region.[1]
- C2 and C7 Carbons: The carbons adjacent to the nitrogen atom will be deshielded, with expected chemical shifts between 48 and 53 ppm.
- C3 and C5 Carbons: These carbons, being beta to the methoxy group, will have chemical shifts in the 35-40 ppm range.
- C6 Carbon: The C6 carbon is the most shielded carbon in the ring and is predicted to resonate at the most upfield position, between 25 and 30 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted IR spectrum of **4-Methoxyazepane** will show characteristic absorption bands for the N-H, C-H, C-N, and C-O bonds.

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Wavenumber (cm^{-1})	Vibrational Mode	Expected Intensity
3300 - 3500	N-H stretch (secondary amine)	Weak to medium, sharp
2850 - 3000	C-H stretch (aliphatic)	Strong
1450 - 1470	C-H bend (methylene)	Medium
1070 - 1150	C-O stretch (ether)	Strong
1000 - 1250	C-N stretch (aliphatic amine)	Medium

Interpretation and Rationale:

- N-H Stretch: A weak to medium, sharp absorption band is expected in the 3300-3500 cm^{-1} region, characteristic of the N-H stretching vibration in a secondary amine.
- C-H Stretch: Strong absorption bands between 2850 and 3000 cm^{-1} will be present due to the stretching vibrations of the aliphatic C-H bonds in the azepane ring and the methoxy group.
- C-O Stretch: A strong and prominent absorption band in the 1070-1150 cm^{-1} range is characteristic of the C-O stretching vibration of the ether linkage.
- C-N Stretch: A medium intensity band in the 1000-1250 cm^{-1} region is expected for the C-N stretching vibration of the aliphatic amine.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **4-Methoxyazepane** ($C_7H_{15}NO$), the molecular weight is 129.20 g/mol .

Predicted Fragmentation Pattern:

The electron ionization (EI) mass spectrum of **4-Methoxyazepane** is expected to show a molecular ion peak (M^+) at m/z 129. The fragmentation will likely be dominated by cleavage alpha to the nitrogen atom and the ether oxygen.

- Molecular Ion (M^+): A peak at m/z = 129, corresponding to the intact molecule.

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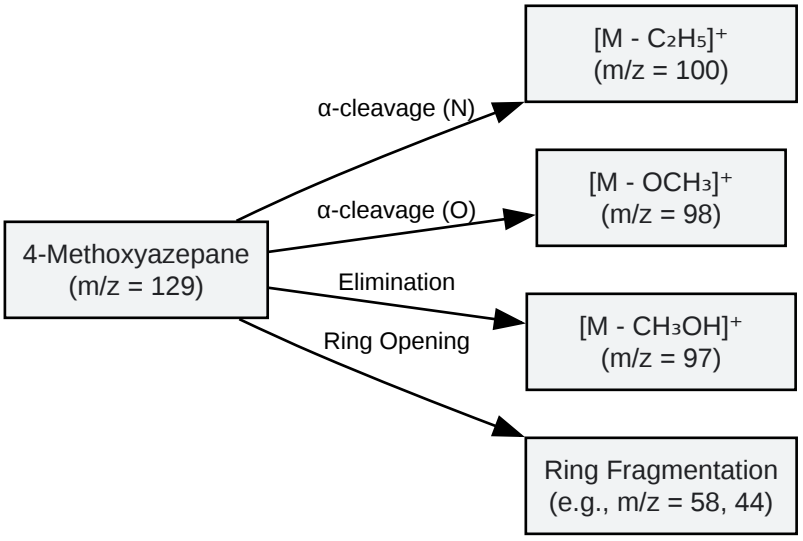
- Alpha-cleavage to Nitrogen: Loss of an ethyl radical from the ring would lead to a fragment at m/z = 100. Cleavage of the C6-C7 bond with subsequent hydrogen rearrangement could also lead to a prominent fragment at m/z = 44 or 58.
- Alpha-cleavage to Oxygen: Cleavage of the C-C bond adjacent to the ether can occur. Loss of the methoxy group (•OCH_3) would result in a fragment at m/z = 98.
- Loss of Methanol: A peak at m/z = 97 (M-32) could be observed due to the elimination of methanol.
- Ring Opening and Fragmentation: Further fragmentation of the azepane ring can lead to a series of smaller fragments.



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Caption: Predicted major fragmentation pathways for **4-Methoxyazepane**.

Experimental Protocols

The following are generalized experimental protocols for acquiring the spectroscopic data discussed in this guide.

NMR Spectroscopy

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- Sample Preparation: Dissolve approximately 5-10 mg of **4-Methoxyazepane** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- ^1H NMR Acquisition: Acquire the ^1H NMR spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.

- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum on the same instrument. A proton-decoupled sequence should be used. Typical parameters include a 45-degree pulse angle, a relaxation delay of 2-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 1024-4096 scans).

IR Spectroscopy

- Sample Preparation: For a liquid sample, a thin film can be prepared between two NaCl or KBr plates. For a solid sample, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.

- Data Acquisition: Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically in the range of 4000-400 cm^{-1}.

Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).

- Data Acquisition: For EI-MS, use a standard electron energy of 70 eV. Acquire the mass spectrum over a suitable mass range (e.g., m/z 30-200).

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectroscopic data for **4-Methoxyazepane**. The predicted chemical shifts, absorption frequencies, and fragmentation patterns are based on established principles and data from analogous structures. This information serves as a foundational resource for the identification

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and characterization of **4-Methoxyazepane** in a research and development context. Experimental verification of these predictions will be essential upon the synthesis and isolation of this compound.

References

- Moser, A. (n.d.). Methoxy groups just stick out. ACD/Labs. Retrieved from [Link]

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Sources

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